

Application Notes and Protocols for PluriSIn 1 in Cell Culture

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Compound of Interest

Compound Name: *PluriSIn 1*

Cat. No.: *B1678901*

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Introduction

PluriSIn 1 is a small molecule inhibitor of stearoyl-CoA desaturase (SCD), an enzyme crucial for lipid metabolism in human pluripotent stem cells (hPSCs).^{[1][2][3]} Its primary application in cell culture is the selective elimination of undifferentiated hPSCs, including embryonic stem (ES) cells and induced pluripotent stem (iPS) cells, while sparing differentiated cells.^{[1][2]} This selectivity makes **PluriSIn 1** a valuable tool for preventing teratoma formation in cell transplantation studies and for purifying differentiated cell populations.^{[1][4]} The compound induces apoptosis in Nanog-positive iPS cells, leaving iPS cell-derived cardiomyocytes, for example, unaffected.^{[3][5]} Mechanistically, **PluriSIn 1** inhibits SCD1, leading to an imbalance in fatty acid metabolism, which in turn causes endoplasmic reticulum (ER) stress, attenuation of protein synthesis, and ultimately apoptosis in pluripotent cells.^{[4][6]}

Chemical Properties

Property	Value
Chemical Name	N'-phenylpyridine-4-carbohydrazide
Alternative Names	NSC 14613
Molecular Formula	C ₁₂ H ₁₁ N ₃ O
Molecular Weight	213.24 g/mol
CAS Number	91396-88-2

Solubility and Storage

Proper dissolution and storage of **PluriSIn 1** are critical for maintaining its stability and efficacy in cell culture applications. The following tables summarize the recommended solvents and storage conditions.

Solubility Data

Solvent	Solubility	Notes
DMSO	≥ 6.75 mg/mL[6][7] (approx. 31.65 mM) / ≤ 140 mM[1] / 43 mg/mL (201.65 mM)[8]	Use fresh, high-quality DMSO as moisture can reduce solubility.[8]
Ethanol	≥ 15.67 mg/mL[6][7] (approx. 73.48 mM) / ≤ 90 mM[1]	Gentle warming and sonication may be required to fully dissolve.[6]
Water	Insoluble[6] or low solubility.[1]	
Complex Solvents	≥ 5 mg/mL (23.45 mM)	A mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline can yield a clear solution.[5] Another option is 10% DMSO and 90% (20% SBE- β -CD in Saline).[5]

Storage Conditions

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C[1][6][7]	12 months[1] to 3 years[8]	Protect from light.[1]
Stock Solution (in DMSO)	-80°C	1 year[8] to 2 years[5]	Aliquot to avoid repeated freeze-thaw cycles.[1]
Stock Solution (in DMSO)	-20°C	1 month[8] to 1 year[5]	It is generally recommended to prepare stock solutions fresh before use.[1] Long-term storage of solutions is not recommended.[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM PluriSIn 1 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PluriSIn 1** in DMSO, a common solvent for cell culture applications.

Materials:

- **PluriSIn 1** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Pipettes and sterile filter tips

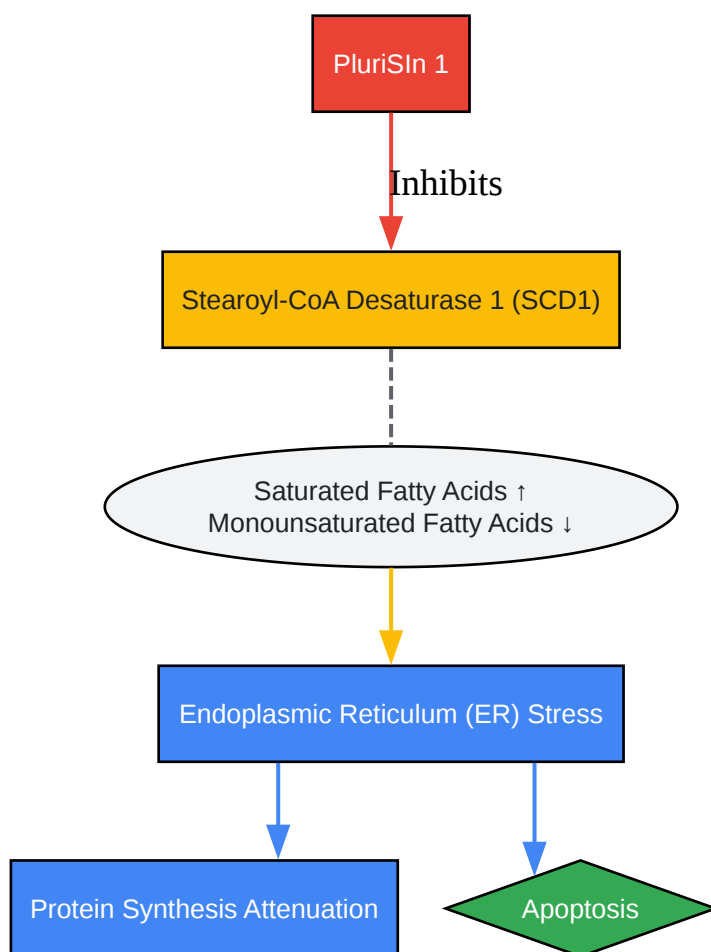
Procedure:

- Calculate the required mass of **PluriSIn 1**. For example, to prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 213.24 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 2.1324 \text{ mg}$.
 - Alternatively, to prepare a 10 mM stock from 1 mg of **PluriSIn 1**, you would resuspend it in 469 μL of DMSO.[1]
- Weigh the **PluriSIn 1** powder in a sterile microcentrifuge tube.
- Add the calculated volume of sterile DMSO to the tube containing the **PluriSIn 1** powder.
- Vortex the solution until the **PluriSIn 1** is completely dissolved. If necessary, gentle warming or brief sonication can be used to aid dissolution.[5][6]
- Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a sterile tube, if necessary for your application.
- Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to minimize freeze-thaw cycles.[1]
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Note: For cell culture applications, the final concentration of DMSO should be kept low (typically below 0.1%) to avoid cellular toxicity.[1] Dilute the stock solution in your culture medium immediately before use.[1]

Diagrams

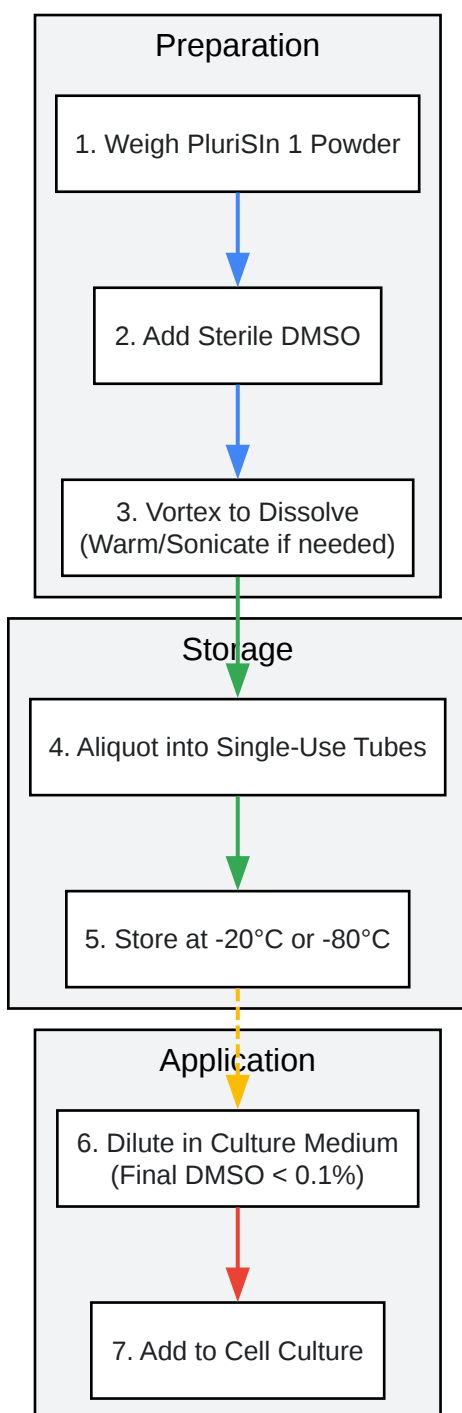
Signaling Pathway of PluriSIn 1 Action



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Caption: Mechanism of **PluriSIn 1**-induced apoptosis in pluripotent stem cells.

Experimental Workflow for PluriSIn 1 Stock Solution Preparation



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Caption: Workflow for preparing and using a **PluriSIn 1** stock solution.

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